

Adipic Acid-13C6: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Adipic acid-13C

Cat. No.: B12392195

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **Adipic acid-13C6**, a stable isotope-labeled compound used in various research applications. The following sections detail the hazard identification, protective measures, emergency procedures, and toxicological data to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

Adipic acid-13C6 is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS). However, it is crucial to handle it with the care accorded to all laboratory chemicals. The unlabeled form of adipic acid is classified as causing serious eye irritation. Given the structural identity, it is prudent to assume a similar potential for eye irritation with the labeled compound.

Signal Word: Danger (for unlabeled Adipic Acid)

Hazard Statements:

- Causes serious eye damage (unlabeled Adipic Acid).^{[1][2][3][4][5]}

- Harmful to aquatic life (unlabeled Adipic Acid).[3][4][5][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Adipic acid-13C6** and its unlabeled counterpart is presented below.

Property	Value	Source
Chemical Formula	$^{13}\text{C}_6\text{H}_{10}\text{O}_4$	[7]
Molecular Weight	152.10 g/mol	[7][8][9]
CAS Number	942037-55-0	[7][8][9]
Appearance	White crystalline solid/powder	[4][10][11]
Melting Point	151 - 153 °C	[2]
Boiling Point	337 °C	[2]
Flash Point	196 °C	[2]
Solubility	Soluble in acetone and alcohol. Slightly soluble in water.	[4]
pH	3.2 (0.1% solution)	[2]

Toxicological Data

The toxicological data for adipic acid is primarily based on studies of the unlabeled compound. Adipic acid exhibits very low acute toxicity.

Test	Species	Route	Value	Source
LD50	Rat	Oral	5,560 mg/kg	[1]
LD50	Mouse	Oral	1,900 mg/kg	[1][6]
LD50	Rabbit	Dermal	> 7,940 mg/kg	[6]
LC50	Rat	Inhalation	> 7.7 mg/L (4 h)	[1]

- Skin Irritation: Mild to no skin irritation was observed in guinea pigs with a 50% solution in propylene glycol.[12][13]
- Eye Irritation: Unlabeled adipic acid is a severe eye irritant in rabbits, though effects were reversible.[8] It caused mild conjunctival irritation in washed rabbit eyes.[12][13]
- Sensitization: It is not considered a skin sensitizer.[12][13]
- Genotoxicity: Adipic acid is not found to be genetically active in a variety of assay systems. [12][13]
- Developmental Toxicity: No developmental toxicity was observed in mice, rats, rabbits, or hamsters following oral administration.[12][13]

Experimental Protocols

Detailed experimental protocols for toxicological studies are often proprietary and not fully available in public literature. However, the methodologies generally adhere to established guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD).

Oral LD50 Test (Rat) - Similar to OECD TG 401: An acute oral toxicity study in rats for adipic acid was conducted in a manner similar to OECD Test Guideline 401.[8] This guideline involves the administration of the test substance in graduated doses to several groups of experimental animals, with one dose level per group. Observations of effects and mortality are made over a period of time, typically 14 days. The LD50 value, which is the statistically estimated dose that is expected to be lethal to 50% of the tested animals, is then calculated. Clinical signs at lethal doses for adipic acid included effects on the heart, stomach, and intestines.[8]

Skin Irritation Test (Rabbit) - Based on Draize method and OECD TG 404: Skin irritation studies for adipic acid have been performed on rabbits.[8] These tests are generally based on the principles of the Draize test and OECD Test Guideline 404. The procedure involves the application of the test substance (e.g., 0.5 g) to a small patch of shaved skin on the animal's back. The application site is typically covered with a semi-occlusive dressing for a set period, often 4 hours.[9][10] The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[9] The severity of these reactions is scored, and an overall irritation index is determined.[9][10]

Eye Irritation Test (Rabbit) - Draize Test: The potential for eye irritation is commonly assessed using the Draize test in albino rabbits.[3] This method involves instilling a small amount of the test substance (e.g., 0.1 mL) into the conjunctival sac of one eye of the rabbit, with the other eye serving as a control.[3] The eyes are then examined for effects on the cornea, iris, and conjunctiva at specific time points (e.g., 24, 48, and 72 hours). The severity of the observed reactions is scored to provide a quantitative measure of irritation.[3]

Handling and Storage

Proper handling and storage procedures are critical for maintaining the integrity of **Adipic acid-13C6** and ensuring laboratory safety.

- Handling:
 - Avoid contact with eyes, skin, and clothing.[8]
 - Avoid the formation of dust and aerosols.[8]
 - Use only in areas with adequate exhaust ventilation.[8]
 - Operators should be trained in proper handling procedures.[11]
 - Wash hands thoroughly after handling.[1]
- Storage:
 - Keep the container tightly sealed in a cool, dry, and well-ventilated area.[8][11]
 - Recommended storage temperature is 2-8°C.[8]

- Store away from incompatible materials such as strong oxidizing agents, reducing agents, strong acids, and strong alkalis.[11]
- Protect from direct sunlight and sources of ignition.[8]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Adipic acid-13C6**:

- Eye/Face Protection: Safety goggles with side-shields are recommended.[8]
- Hand Protection: Wear protective gloves.[1][8]
- Skin and Body Protection: Impervious clothing should be worn to prevent skin contact.[8]
- Respiratory Protection: In case of insufficient ventilation or dust formation, use a suitable respirator.[8]

Emergency Procedures

In the event of an emergency, follow these first-aid and spill-response measures.

First-Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][8]
- Skin Contact: Rinse the skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Call a physician if irritation develops.[8]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support.[8]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[8]

Spill and Leak Procedures:

- Personal Precautions: Use full personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or watercourses.[8]
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material (e.g., diatomite, universal binders). Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of the contaminated material in accordance with local, state, and federal regulations.[8]

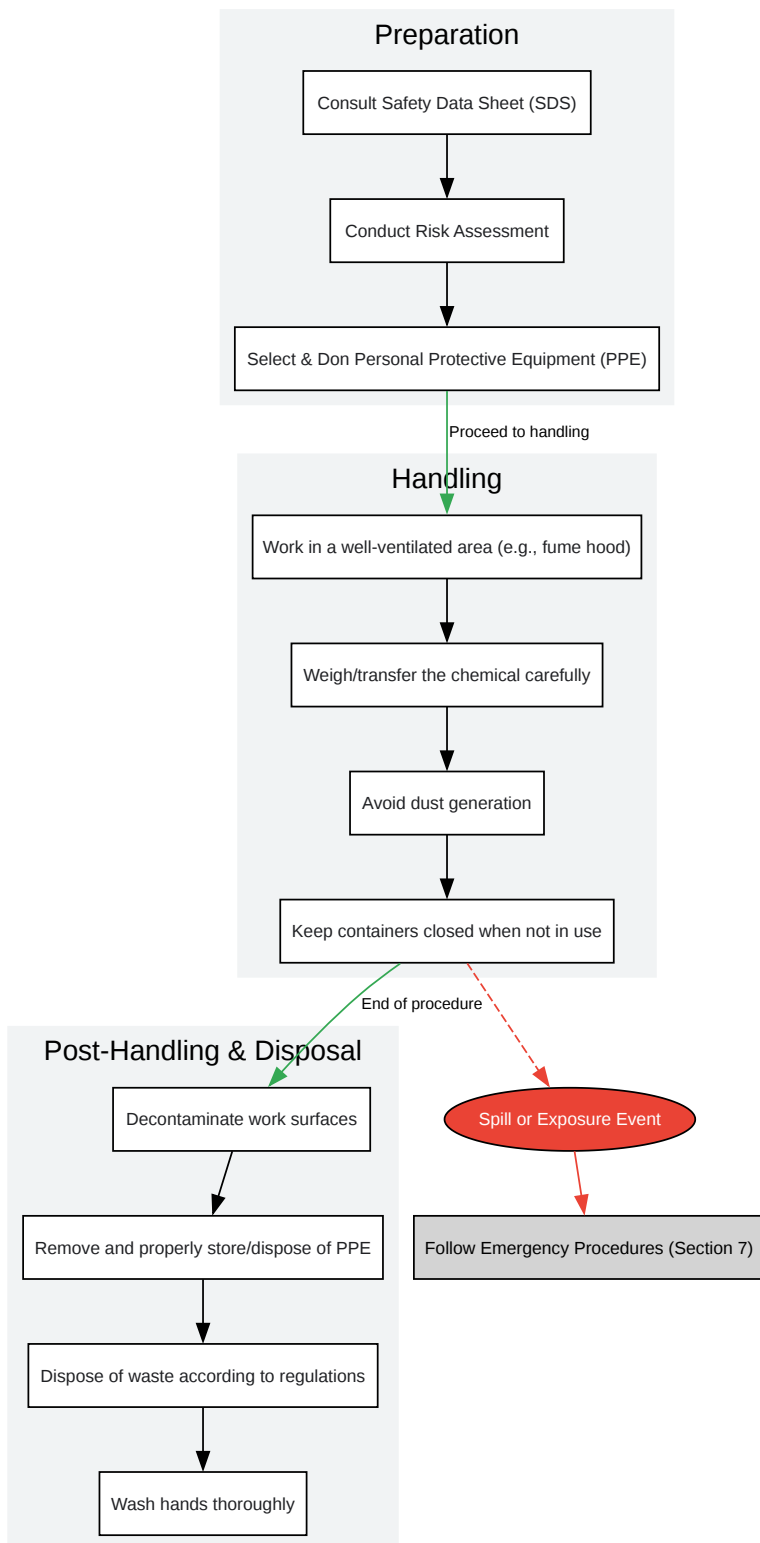
Disposal Considerations

Dispose of **Adipic acid-13C6** and any contaminated packaging in accordance with all applicable federal, state, and local regulations. Do not dispose of it with household waste or allow it to reach the sewage system.

Visualized Workflows and Relationships

To further aid in the safe handling and risk assessment of **Adipic acid-13C6**, the following diagrams illustrate key processes.

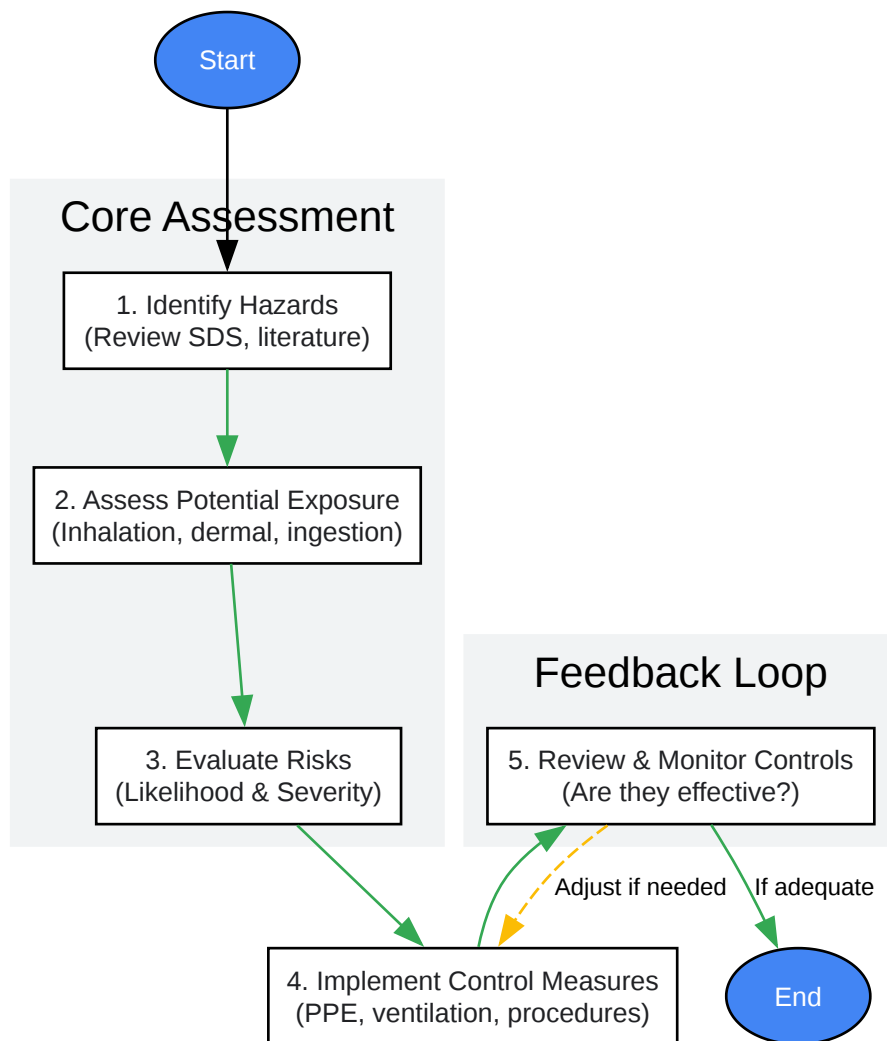
General Laboratory Chemical Handling Workflow



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Caption: General workflow for safely handling laboratory chemicals.

Chemical Risk Assessment Process



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Caption: Logical steps for a chemical risk assessment process.

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- To cite this document: BenchChem. [Adipic Acid-13C6: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12392195/docs#adipic-acid-13c6-a-comprehensive-technical-guide-to-safety-and-handling\]](https://www.benchchem.com/product/b12392195/docs#adipic-acid-13c6-a-comprehensive-technical-guide-to-safety-and-handling)

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